# Application Note: Precision Preparation of Delphinidin 3-Arabinoside Stock Solutions

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Delphinidin 3-arabinoside* |
| *CAS No.:* | *171370-55-1* |
| *Cat. No.:* | *B3028221* |

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## Abstract & Strategic Overview

**Delphinidin 3-arabinoside** (D3A) is a potent anthocyanin with significant antioxidant and enzyme-inhibitory properties.[1][2] However, its utility in research is frequently compromised by its inherent instability.[1][2] Unlike stable synthetic small molecules, D3A exists in a dynamic equilibrium dependent on pH, temperature, and light.[1][2]

The Core Challenge: At physiological pH (7.4), D3A rapidly transitions from the stable red flavylium cation to unstable quinoidal base forms, leading to ring fission and degradation.[1]

The Solution: This protocol rejects the standard "weigh-and-dissolve" approach in favor of a Self-Validating Protocol. We utilize a high-concentration DMSO stock for stability, coupled with an acidified intermediate step and a UV-Vis spectrophotometric validation loop to ensure the actual concentration delivered to the assay matches the theoretical calculation.[1][2]

## Physicochemical Profile

Understanding the molecule is the first step to successful formulation.[1][2]

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| Parameter | Specification | Critical Note |
|---|---|---|
| Compound Name | Delphinidin 3-arabinoside chloride | Assumes chloride salt form (most common commercial form).[1][2] |
| CAS Number | 28500-01-8 / 171370-55-1 | Verify against Certificate of Analysis (CoA).[2] |
| Molecular Weight | ~470.8 g/mol | Note:[1][3][4] Hygroscopic nature often alters effective mass.[1][2] |
| Solubility | DMSO (>20 mM), Acidified MeOH | Poor stability in pure water; insoluble in non-polar organics.[1][2] |
| | ~525–535 nm | Measured in acidified methanol (pH < 1.0).[1][2] |
| pKa (Flavylium) | ~2.5–3.0 | Below pH 2, the stable red cation predominates.[1] |

# Pre-Formulation Logic: The Flavylium Equilibrium

To maintain integrity, D3A must be forced into its Flavylium Cation state during storage and initial handling.[1]

- The Trap: Dissolving D3A in neutral water or non-acidified methanol allows the formation of the colorless hemiketal (pseudobase), which is the precursor to irreversible degradation.
- The Fix: All solvents used for stock preparation and initial dilution must be acidified or anhydrous (DMSO) to suppress proton loss.[1][2]

# Protocol A: Primary Stock Solution (10 mM)

Purpose: Long-term storage (6 months at -80°C).[1][2] Solvent: Anhydrous DMSO (Dimethyl Sulfoxide).[1][2] Rationale: DMSO prevents hydrolytic ring opening.[1][2] We avoid adding acid

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directly to the DMSO stock to prevent potential sulfoxide reactions over long storage, relying instead on the high solubility and lack of water to maintain stability.[1]

## Materials

- **Delphinidin 3-arabinoside** powder (store desiccated).[1][2]
- Anhydrous DMSO (Grade: ≥99.9%, water <0.005%).[1][2]
- Amber glass vials (silanized preferred to minimize surface adsorption).[1][2]
- Argon or Nitrogen gas line.[1][2]

## Procedure

- Equilibration: Remove the D3A vial from the freezer and place it in a desiccator. Allow it to warm to room temperature (approx. 30 mins) before opening.
  - Why? Opening a cold vial condenses atmospheric moisture onto the hygroscopic powder, instantly initiating degradation.[1][2]
- Weighing: Weigh approximately 1–2 mg of D3A into an amber vial. Record the exact mass (

  ) in mg.
- Calculation: Calculate the required volume of DMSO (

  ) to achieve a 10 mM concentration.

  [1][2]
- Dissolution: Add the calculated volume of Anhydrous DMSO. Vortex gently for 30 seconds.[1][2]
  - Visual Check: The solution should be a deep, vibrant purple/red.[1][2] Turbidity indicates incomplete dissolution.[1][2]
- Inert Gas Sparging: Gently blow Argon or Nitrogen over the headspace of the vial for 10 seconds to displace oxygen.[1][2]

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- Aliquot & Store: Aliquot into single-use volumes (e.g., 20–50 µL) to avoid freeze-thaw cycles. Store at -80°C.

# Protocol B: Self-Validating Quality Control (The "Check" Step)

Purpose: Anthocyanin powders often contain water or impurities (purity ranges 90–98%).[1][2] Relying solely on weight leads to experimental error.[1][2] This step determines the actual molar concentration using the Beer-Lambert Law.[1][2]

## Materials

- QC Solvent: 0.1% HCl in Methanol (v/v). (Maintains pH < 1 for maximum absorbance).
- UV-Vis Spectrophotometer (Class A).[1][2]

## Procedure

- Dilution: Prepare a 1:100 dilution of your 10 mM Stock into the QC Solvent (e.g., 10 µL Stock + 990 µL Acidified MeOH).
  - Target Conc: ~100 µM.[1][2]
- Blanking: Blank the spectrophotometer with pure QC Solvent.
- Measurement: Scan absorbance from 250 nm to 700 nm.
  - Identify

    (typically 530 ± 5 nm).[1][2]
  - Record Absorbance (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

    ) at

    .[1][2]
- Calculation:

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[1][2]

- ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

  = Absorbance value.[1][2]

- = Path length (usually 1 cm).[1][2]
- = Molar Extinction Coefficient.[1][2]
- Note on

  : Literature values vary.[1][2] For D3A in acidified methanol, use 29,000 $M^{-1}cm^{-1}$ as a standard reference [1, 2].[1][2] If high precision is required, determine

  using a certified reference standard.

- Adjustment: Label your stock vials with the validated concentration (e.g., "9.4 mM") rather than the theoretical "10 mM".

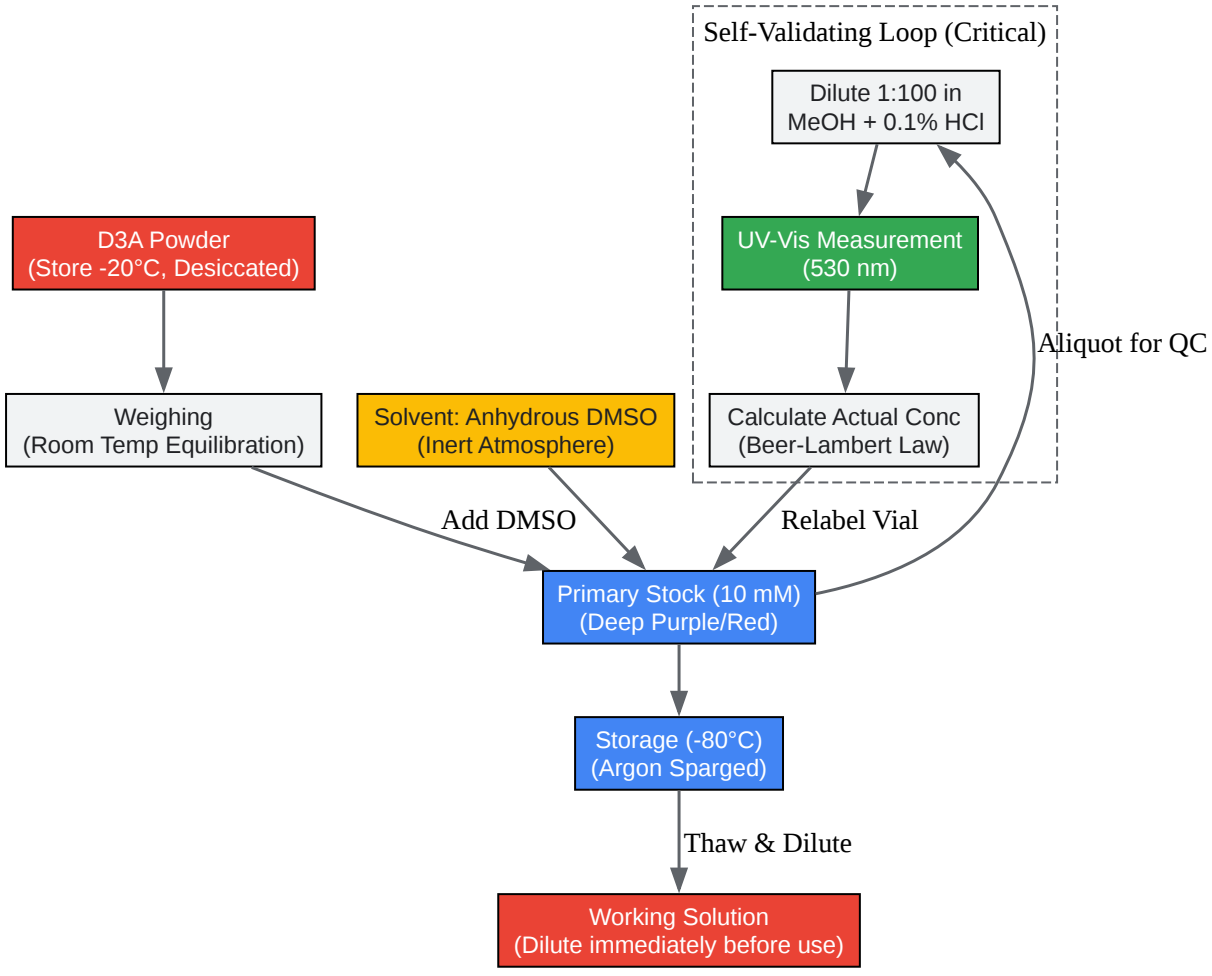
## Protocol C: Working Solutions for Bioassays

Purpose: Delivery to cells or enzymatic assays.[1][2] Constraint: Cells cannot tolerate high DMSO or low pH.[1][2]

- Intermediate Dilution: Dilute the Stock 1:10 into 0.01% HCl in Water.
  - Result: 1 mM (approx) in 10% DMSO.[1][2] The slight acid stabilizes the compound during setup.[1][2]
- Final Dilution: Dilute the Intermediate directly into the culture medium or assay buffer immediately prior to use.
  - Target: Final DMSO concentration < 0.5%.[1][2]
  - Timing:Critical. Once in neutral buffer (pH 7.4), the half-life of D3A may be < 30 minutes.[1][2] Add to cells immediately.

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# Workflow Visualization




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Figure 1: Decision tree for the preparation and validation of **Delphinidin 3-arabinoside** stock solutions, emphasizing the QC feedback loop.

# Troubleshooting & FAQ

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| Observation | Diagnosis | Corrective Action |
|---|---|---|
| Stock solution turns blue/violet. | pH is too high (Neutral/Basic).[1][2] | The solvent may be wet or alkaline.[1][2] Re-prepare using fresh anhydrous DMSO or add trace HCl (0.01% v/v) to the DMSO.[1][2] |
| Precipitate forms upon aqueous dilution. | Solubility limit exceeded or "Salting out." | Ensure the intermediate dilution step is used.[1][2] Do not dilute >100µM directly into high-salt buffers (PBS) without an intermediate step.[1][2] |
| Low Absorbance in QC. | Degradation or Hydration.[1][2] | The powder may have absorbed water, lowering the effective mass.[1] Use the calculated concentration from QC for all downstream assays. |

# References


- Molar Absorptivity of Anthocyanins: Giusti, M. M., & Wrolstad, R. E. (2001).[1][2] Characterization and Measurement of Anthocyanins by UV-Visible Spectroscopy. Current Protocols in Food Analytical Chemistry.
- Anthocyanin Stability & Chemistry: Castañeda-Ovando, A., et al. (2009).[1][2] Chemical studies of anthocyanins: A review. Food Chemistry, 113(4), 859-871.[2] [1][2]
- **Delphinidin 3-arabinoside** Identification: PubChem Compound Summary for CID 12137508.[2] [1][2]


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## Sources


- 1. Delphinidin 3-arabinoside cation | C20H19O11+ | CID 12137508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Delphinidin 3-arabinoside | C20H19ClO11 | CID 91810628 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Delphinidin-3-O-arabinoside chloride supplier | CAS No :171370-55-1 | AOBIOUS [aobious.com]
- 4. medchemexpress.com [medchemexpress.com]
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